

# Application Notes and Protocols for Modeling 6PPD-quinone Transport in Watersheds

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## Compound of Interest

Compound Name: 6PPD-Q

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This document provides detailed application notes and protocols for modeling the transport of N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine-quinone (**6PPD-quinone**) in watersheds. **6PPD-quinone** is a highly toxic transformation product of the tire antioxidant 6PPD, and its presence in urban runoff has been linked to acute mortality in fish, particularly coho salmon.<sup>[1]</sup> These guidelines are intended to assist researchers in understanding, quantifying, and modeling the environmental fate of this emerging contaminant.

## Introduction

Vehicle tires contain the chemical 6PPD to prevent degradation from ozone and reactive oxygen species.<sup>[1]</sup> Through contact with roads, tires wear down, releasing particles containing 6PPD into the environment. When 6PPD reacts with atmospheric ozone, it forms **6PPD-quinone**.<sup>[1]</sup> During precipitation events, stormwater runoff transports these particles from impervious surfaces like roads and parking lots into nearby water bodies.<sup>[1]</sup> This runoff can contain lethal concentrations of **6PPD-quinone** for some fish species.<sup>[1]</sup>

Modeling the transport of **6PPD-quinone** in watersheds is a critical step in assessing the ecological risk it poses and in developing effective mitigation strategies. Process-based ecohydrological models, such as the Visualizing Ecosystem Land Management Assessments (VELMA) model, are being enhanced to simulate the fate and transport of **6PPD-quinone** from its source to receiving waters.<sup>[2][3][4][5]</sup> These models can help identify contaminant hotspots and inform the placement of green infrastructure to reduce toxic runoff.<sup>[3][5][6]</sup>

## Data Presentation: Quantitative Summary

The following tables summarize key quantitative data related to **6PPD-quinone** to facilitate its inclusion in transport models.

Table 1: Environmental Concentrations of **6PPD-quinone**

Environmental Matrix	Concentration Range	Notes
Roadway Runoff	Not Detected – 2.43 µg/L	Highest concentrations are often observed during or after rain and snowmelt events. <a href="#">[2]</a> <a href="#">[7]</a>
Surface Water	Not Detected – 2.8 µg/L	Concentrations can exceed the lethal levels for sensitive species like coho salmon. <a href="#">[7]</a>
Sediment	Data is emerging	Methods for measuring 6PPD-quinone in sediments are under development. <a href="#">[8]</a>
Particulate Matter (PM2.5)	Data is emerging	6PPD-quinone has been detected in airborne particles. <a href="#">[7]</a>
Road Dust	Data is emerging	A significant source of 6PPD-quinone in runoff. <a href="#">[7]</a>
Household Dust	Data is emerging	Indicates potential for indoor exposure. <a href="#">[7]</a>

Table 2: Acute Toxicity of **6PPD-quinone** to Aquatic Organisms (LC50 Values)

Species	LC50 (µg/L)	Notes
Coho Salmon ( <i>Oncorhynchus kisutch</i> )	0.095	Very high sensitivity.[9]
Brook Trout ( <i>Salvelinus fontinalis</i> )	~0.6 - 1.0	High sensitivity.[6]
Rainbow Trout ( <i>Oncorhynchus mykiss</i> )	~0.6 - 1.0	Medium-high sensitivity.[6]
Chinook Salmon ( <i>Oncorhynchus tshawytscha</i> )	>25	Medium-low sensitivity.[10]
Atlantic Salmon ( <i>Salmo salar</i> )	No observed toxicity at tested concentrations	Low sensitivity in alevins.[9]
Brown Trout ( <i>Salmo trutta</i> )	No observed toxicity at tested concentrations	Low sensitivity in alevins.[9]
Zebrafish ( <i>Danio rerio</i> )	No acute lethal toxicity observed	Sublethal effects have been noted.[11]
Daphnia magna	No acute lethal toxicity observed	[9][11]
Hyalella azteca	No acute lethal toxicity observed	[9][11]

## Experimental Protocols

Accurate quantification of **6PPD-quinone** in environmental samples is crucial for model calibration and validation. The following protocols are based on the U.S. Environmental Protection Agency (EPA) Draft Method 1634 and other published liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.[3][8][11][12]

## Sample Collection and Handling (Aqueous Samples)

- Sample Collection: Collect water samples in 250 mL amber glass bottles to minimize photodegradation.

- Preservation and Shipping: Ship samples overnight to the laboratory on wet or blue ice.
- Storage: Upon receipt, store samples at 4°C and analyze as soon as possible.

## Sample Preparation: Solid Phase Extraction (SPE)

- Internal Standard Spiking: Record the initial sample volume and spike with an isotopically labeled **6PPD-quinone** internal standard (e.g.,  $^{13}\text{C}_6$ -**6PPD-quinone**) to allow for isotope dilution quantification.[\[8\]](#)[\[12\]](#) Allow the sample to equilibrate.
- Cartridge Conditioning: Use a polymeric reverse-phase SPE cartridge. Condition the cartridge by passing through 5 mL of acetonitrile, followed by two rinses with 5 mL of reagent water.[\[8\]](#)
- Sample Loading: Load the water sample onto the SPE cartridge.
- Washing: Wash the cartridge to remove interferences.
- Elution: Elute the **6PPD-quinone** from the cartridge with acetonitrile.
- Final Preparation: Add a final isotopically labeled standard (e.g.,  $\text{d}_5$ -**6PPD-quinone**) to the eluate to assess the efficiency of the SPE process.[\[12\]](#) Bring the final volume to a known amount with acetonitrile.

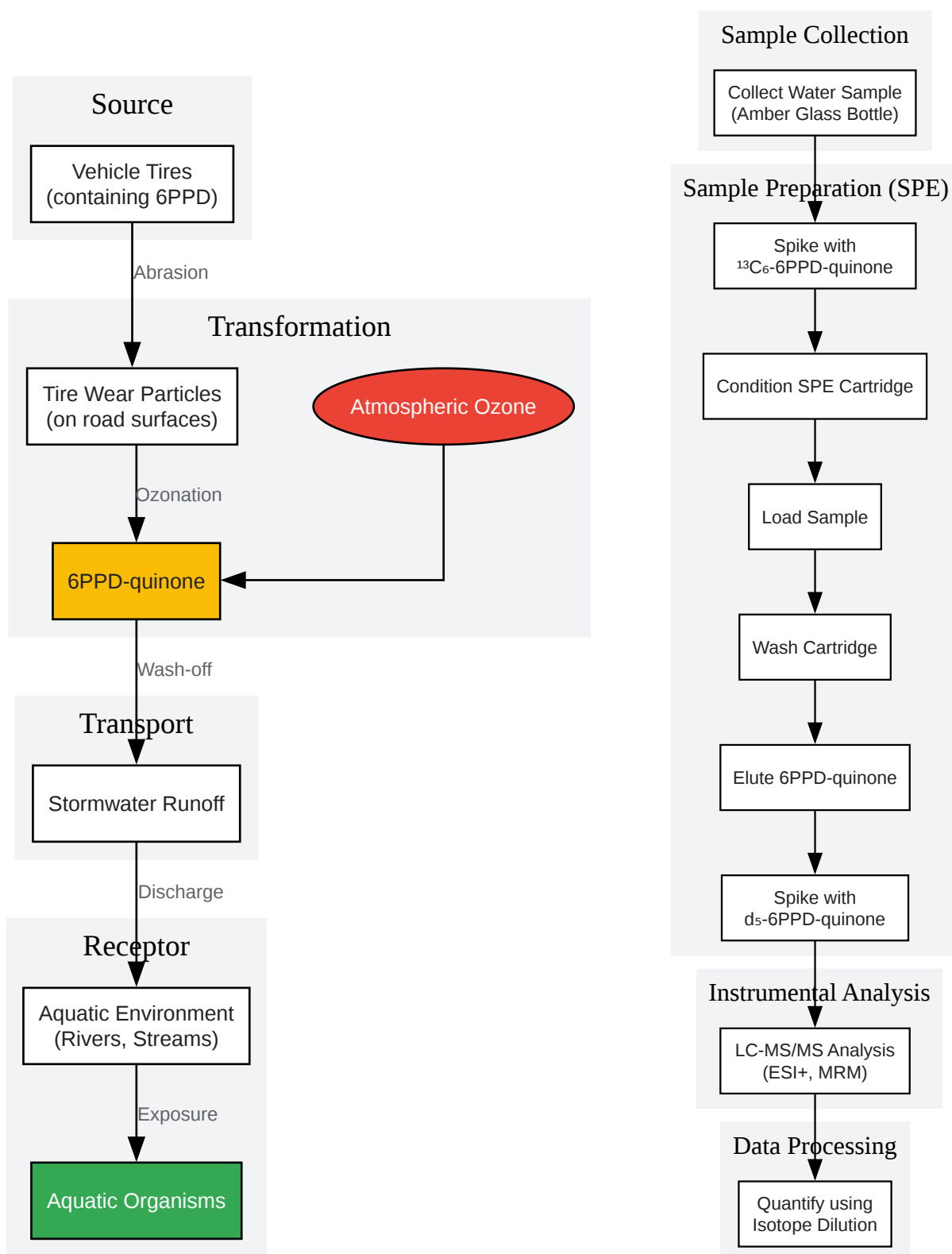
## Instrumental Analysis: LC-MS/MS

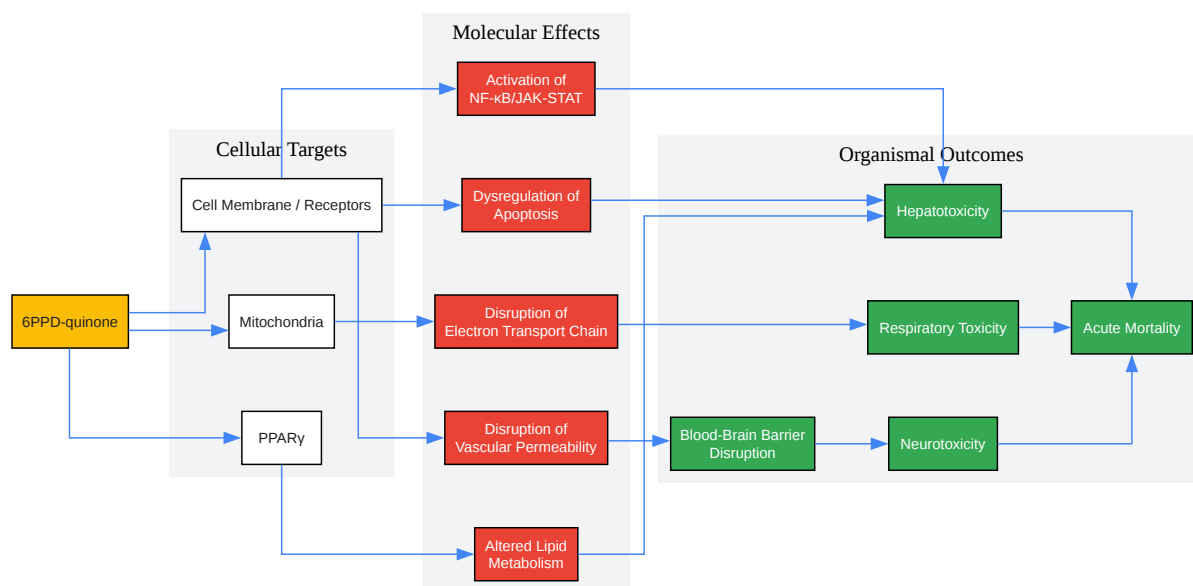
- Instrumentation: Use a liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Chromatographic Separation: Employ a C18 reversed-phase column for separation. A typical mobile phase consists of a gradient of acetonitrile and water with a suitable modifier.
- Mass Spectrometric Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor for specific multiple reaction monitoring (MRM) transitions for both the native **6PPD-quinone** and the isotopically labeled internal standards.
- Quantification: Quantify **6PPD-quinone** using the isotope dilution method based on the response ratio of the native analyte to the labeled internal standard.

## Visualizations

The following diagrams illustrate key processes related to **6PPD-quinone** in watersheds.

### Environmental Fate and Transport of 6PPD-quinone





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